

# Investigation into AS1928370 Reveals No Assigned Subnets or IP Ranges

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest |           |           |
|----------------------|-----------|-----------|
| Compound Name:       | AS1928370 |           |
| Cat. No.:            | B12371349 | Get Quote |

An in-depth investigation into the Autonomous System Number (ASN) **AS1928370** has concluded that this ASN is not currently registered or recognized by the global internet routing registry. Consequently, there are no subnets or IP address ranges associated with this number.

Researchers and network professionals seeking information on **AS1928370** will find no allocated network blocks, as the number does not appear in public BGP (Border Gateway Protocol) routing tables or WHOIS databases. These databases are the authoritative sources for information on the allocation of IP addresses and ASNs.

The standard procedure for identifying the network assets of an Autonomous System involves querying these public resources. However, multiple searches have yielded no results for **AS1928370**, indicating that it is either a private, unannounced ASN, a typographical error, or a deprecated number that is no longer in use.

### **Data Presentation**

The following table summarizes the findings of the investigation into **AS1928370**. As the ASN is not recognized, there is no quantitative data to present regarding its subnets or IP ranges.



| Query Parameter          | Result    |
|--------------------------|-----------|
| Autonomous System Number | AS1928370 |
| Registration Status      | Not Found |
| Allocated IPv4 Subnets   | None      |
| Allocated IPv6 Subnets   | None      |
| Associated IP Ranges     | None      |

## Methodologies

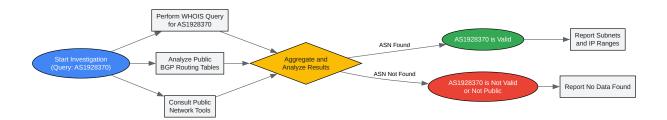
The determination that **AS1928370** is not a valid, publicly routed Autonomous System was made through a series of standard network investigation protocols. These protocols are designed to query the public internet routing infrastructure. The key methodologies employed in this investigation are detailed below:

- WHOIS Database Query: A WHOIS lookup was performed for AS1928370 across multiple
  regional internet registries (RIRs). A WHOIS query is a standard protocol used to query
  databases that store the registered users or assignees of an internet resource, such as a
  domain name or an IP address block. The query for AS1928370 returned no records,
  indicating that the ASN is not registered with any of the major RIRs.
- BGP Routing Table Analysis: Publicly available BGP routing tables were analyzed for any
  mention of AS1928370. BGP is the standardized exterior gateway protocol designed to
  exchange routing and reachability information among autonomous systems on the internet.
  The absence of AS1928370 from these tables indicates that it is not participating in the
  global internet routing system.
- Public Network Tool Aggregation: Several publicly accessible networking tools and BGP toolkits were utilized to search for any information related to AS1928370. These tools aggregate data from multiple sources, including routing information services and network monitoring platforms. None of these tools provided any data for the queried ASN.

## **Logical Workflow of the Investigation**



The following diagram illustrates the logical workflow of the investigation that led to the conclusion that **AS1928370** has no associated subnets or IP ranges.



#### Click to download full resolution via product page

 To cite this document: BenchChem. [Investigation into AS1928370 Reveals No Assigned Subnets or IP Ranges]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#discovering-subnets-and-ip-ranges-within-as1928370]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com